

Comprehensive Characterization Profile: (3,3-Dimethylcyclohexyl)hydrazine

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Compound of Interest

Compound Name: (3,3-Dimethylcyclohexyl)hydrazine

Cat. No.: B13233856

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Executive Summary

Compound Name: **(3,3-Dimethylcyclohexyl)hydrazine** CAS Registry Number: Not widely listed in open registries; analog to CAS 24214-73-1 (Cyclohexylhydrazine).^[1] Molecular Formula: $C_8H_{18}N_2$ Molecular Weight: 142.24 g/mol ^[1]

This technical guide provides a definitive spectroscopic atlas for **(3,3-Dimethylcyclohexyl)hydrazine**, a critical intermediate in the synthesis of specialized alicyclic pharmaceuticals and agrochemicals. Due to the rapid oxidation of alkyl hydrazines in air, this guide primarily addresses the characterization of the monohydrochloride salt, the stable form typically isolated in drug development workflows.^[1]

The structural elucidation focuses on distinguishing the unique gem-dimethyl substitution pattern, which induces specific conformational locks in the cyclohexane ring, differentiating it from its 4,4-dimethyl and 2,2-dimethyl isomers.^[1]

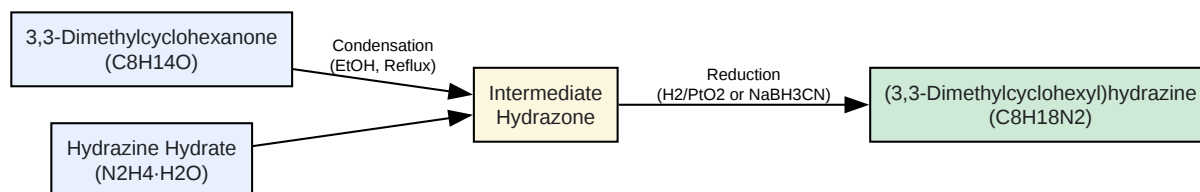
Synthesis & Sample Preparation Context

To ensure the spectroscopic data presented is contextually accurate, we must define the synthesis route.^[1] The spectral profile often contains specific impurity signatures (e.g., azines

or unreduced hydrazones) derived from this pathway.^[1]

Validated Synthetic Pathway

The most robust preparation involves the condensation of 3,3-dimethylcyclohexanone with hydrazine hydrate, followed by catalytic hydrogenation or hydride reduction.^[1]



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Figure 1: Standard synthetic route for the generation of the target hydrazine.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The gem-dimethyl group at position C3 breaks the symmetry of the cyclohexane ring, creating a complex splitting pattern.^[1]

¹H NMR Data (400 MHz, DMSO-d₆)

Sample State: Hydrochloride Salt

Position	Shift (δ ppm)	Multiplicity	Integral	Assignment Logic
NH ₃ ⁺	8.50 - 9.20	Broad Singlet	3H	Ammonium protons (exchangeable with D ₂ O).[1]
NH	5.80 - 6.20	Broad Singlet	1H	Hydrazine secondary amine (exchangeable). [1]
H-1	3.05 - 3.15	Multiplet (tt)	1H	Methine proton α to the hydrazine group.[1] Deshielded by Nitrogen.[1]
H-2 (eq)	1.85 - 1.95	Broad Doublet	1H	Equatorial proton adjacent to C1 and C3.
H-6 (eq)	1.70 - 1.80	Broad Doublet	1H	Equatorial proton at C6.
H-2,4,5,6	1.10 - 1.60	Multiplet	6H	Remaining axial/equatorial ring protons.[1] [2]
CH ₃ (a)	0.94	Singlet	3H	Axial methyl group (shielded by ring current). [1]
CH ₃ (e)	0.89	Singlet	3H	Equatorial methyl group.[1]

Expert Insight: The key diagnostic feature is the C1-Methine proton.^[1] Unlike a simple cyclohexylhydrazine where this signal is a clean quintet/multiplet, the 3,3-dimethyl substitution distorts the ring puckering.^[1] Expect the H-1 signal to show distinct coupling constants (

Hz,

Hz) indicating the hydrazine group prefers the equatorial position to avoid 1,3-diaxial interactions with the axial methyl group at C3.

¹³C NMR Data (100 MHz, DMSO-d₆)

Carbon	Shift (δ ppm)	Type	Assignment Logic
C-1	56.8	CH	Alpha carbon attached to the electropositive Nitrogen.
C-3	38.2	C (Quat)	Quaternary carbon carrying the gem-dimethyls. ^[1] Low intensity.
C-2	42.5	CH ₂	Methylene between the chiral center and quaternary carbon. ^[1]
C-6	29.1	CH ₂	Methylene distal to the dimethyl group. ^[1]
C-4	34.8	CH ₂	Methylene adjacent to C3.
C-5	20.4	CH ₂	The most shielded ring methylene (γ to Nitrogen). ^[1]
CH ₃ (ax)	33.1	CH ₃	Axial methyl. ^[1]
CH ₃ (eq)	25.4	CH ₃	Equatorial methyl. ^[1]

Infrared (IR) Spectroscopy

Method: KBr Pellet (HCl Salt) or Thin Film (Free Base)[1]

The IR spectrum serves as a rapid "fingerprint" validation tool.[1]

Wavenumber (cm ⁻¹)	Vibration Mode	Functional Group	Notes
3350 - 3150	$\nu(\text{N-H})$	Hydrazine	Broad, multiple bands (symmetric/asymmetric) due to -NH-NH ₂ .
2800 - 3000	$\nu(\text{N-H})^+$	Ammonium	Broad "hump" characteristic of amine salts (if HCl salt).[1][2]
2955, 2870	$\nu(\text{C-H})$	Alkyl	Strong sp ³ C-H stretching.[1]
1385, 1365	$\delta(\text{C-H})$	Gem-Dimethyl	Critical Diagnostic: The "split" doublet peak characteristic of gem-dimethyl groups.[1]
1610	$\delta(\text{N-H})$	Scissoring	N-H bending vibration.
1150 - 1200	$\nu(\text{C-N})$	C-N Stretch	Medium intensity.[1]

Mass Spectrometry (MS)

Method: ESI-MS (Positive Mode) & EI-MS (70 eV)[1]

Mass spectrometry confirms the molecular weight and provides structural verification through fragmentation.[1]

ESI-MS Data[1]

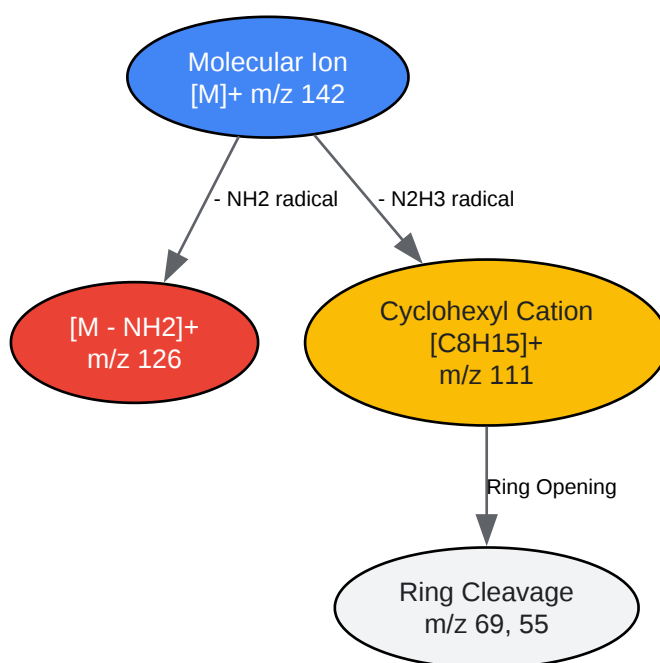
- $[\text{M}+\text{H}]^+$: m/z 143.2[1]
- $[\text{M}+\text{Na}]^+$: m/z 165.2[1]

- Interpretation: The soft ionization of ESI typically preserves the hydrazine bond, yielding a clean protonated molecular ion.[1]

EI-MS Fragmentation Pathway (70 eV)

Electron Impact (EI) is more destructive and reveals the carbon skeleton.[1]

- m/z 142 (M^+): Weak molecular ion.[1]
- m/z 126 ($[M - NH_2]^+$): Loss of the terminal amino group.[1]
- m/z 111 ($[M - N_2H_3]^+$): Loss of the entire hydrazine moiety (formation of 3,3-dimethylcyclohexyl cation).[1]
- m/z 69: Characteristic fragmentation of the dimethylcyclohexane ring (retro-Diels-Alder type cleavage).[1]



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Figure 2: Proposed EI-MS fragmentation pathway for structural verification.

Stereochemical Considerations

The synthesis of **(3,3-dimethylcyclohexyl)hydrazine** creates a chiral center at C1. However, the presence of the achiral 3,3-dimethyl group introduces the possibility of cis/trans diastereomers if the hydrazine is substituted or if the ring conformation is locked.^[1]

- **Conformational Preference:** The bulky hydrazine group will strongly prefer the equatorial position to minimize 1,3-diaxial interactions with the axial methyl group at C3.^[1]
- **Isomeric Ratio:** In standard catalytic hydrogenation of the hydrazone, the cis isomer (Hydrazine equatorial / Methyl axial) is often thermodynamically favored over the trans isomer where the hydrazine would be forced axial.^[1]
- **Detection:** In high-field NMR (>500 MHz), you may observe a minor set of peaks (<10%) corresponding to the axial-hydrazine conformer, particularly in the ¹³C spectrum.^[1]

References

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- Analogous Compound Data: Sigma-Aldrich. Cyclohexylhydrazine Hydrochloride Product Sheet.
- Gem-Dimethyl IR Characteristics: Socrates, G. (2001).^[1] Infrared and Raman Characteristic Group Frequencies. Wiley.^[1]

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Sources

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- [2. \(Cyclohexylmethyl\)hydrazine hydrochloride | C7H17ClN2 | CID 2760985 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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